

An In-Depth Technical Guide to 2-Methylcitric Acid: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: *Anhydromethylenecitric acid*

CAS No.: *144-16-1*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylcitric acid, a tricarboxylic acid structurally related to citric acid, has garnered significant attention in the scientific community, primarily for its role as a key biomarker in the diagnosis and monitoring of certain inherited metabolic disorders.^[1] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological significance of 2-methylcitric acid, offering valuable insights for researchers and professionals in drug development and metabolic studies.

While the user initially inquired about "methylenecitric acid," extensive database searches indicate that 2-methylcitric acid is the scientifically recognized and relevant compound in this context. It is often referred to by the synonym "methylcitric acid."

Chemical Structure and Nomenclature

The fundamental framework of 2-methylcitric acid comprises a butane backbone substituted with three carboxyl groups and a hydroxyl group. The presence of a methyl group at the

second carbon atom distinguishes it from citric acid.

- IUPAC Name: 2-hydroxybutane-1,2,3-tricarboxylic acid
- CAS Number: 6061-96-7
- Molecular Formula: $C_7H_{10}O_7$
- Molecular Weight: 206.15 g/mol

The structure of 2-methylcitric acid is depicted in the following diagram:

Caption: Chemical structure of 2-methylcitric acid.

Physicochemical Properties

Understanding the physicochemical properties of 2-methylcitric acid is crucial for its handling, formulation, and analysis.

Property	Value	Source
Physical State	Crystalline solid	
Solubility	Water: Soluble	
	DMSO: ~30 mg/mL	
	Ethanol: ~10 mg/mL	
	PBS (pH 7.2): ~10 mg/mL	
pKa (Predicted)	Not available	
Melting Point	Not available	
Boiling Point	Not available	

Synthesis of 2-Methylcitric Acid

The synthesis of 2-methylcitric acid can be achieved through various organic reactions. The Reformatsky reaction is a notable method for its preparation. This reaction involves the

condensation of an α -halo ester with a ketone or aldehyde in the presence of zinc metal to form a β -hydroxy ester.

Experimental Protocol: Synthesis via Reformatsky Reaction

This protocol outlines the synthesis of 2-methylcitric acid from pyruvic acid and ethyl 2-bromopropionate.

Materials:

- Pyruvic acid
- Ethyl 2-bromopropionate
- Zinc dust, activated
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dry benzene
- Dilute sulfuric acid
- Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- **Activation of Zinc:** In a flame-dried, three-necked flask equipped with a reflux condenser and a dropping funnel, add activated zinc dust.
- **Reaction Setup:** Add a solution of pyruvic acid and ethyl 2-bromopropionate in a mixture of anhydrous diethyl ether and dry benzene to the dropping funnel.
- **Initiation:** Add a small portion of the reactant solution to the zinc dust. The reaction is typically initiated by gentle warming. An exothermic reaction should commence.
- **Reaction Progression:** Add the remainder of the reactant solution dropwise at a rate that maintains a gentle reflux. After the addition is complete, continue to reflux the mixture for an additional 2-3 hours to ensure the reaction goes to completion.
- **Hydrolysis:** Cool the reaction mixture to room temperature and then in an ice bath. Slowly add dilute sulfuric acid to hydrolyze the organozinc complex and dissolve any unreacted zinc.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with water, sodium bicarbonate solution (to remove any unreacted acid), and finally with water.
- **Drying and Evaporation:** Dry the organic layer over anhydrous sodium sulfate. Filter to remove the drying agent and evaporate the solvent using a rotary evaporator to obtain the crude ester product.
- **Saponification:** Hydrolyze the resulting ester by refluxing with an excess of aqueous sodium hydroxide solution.
- **Isolation of 2-Methylcitric Acid:** After saponification, cool the solution and acidify with dilute sulfuric acid. The 2-methylcitric acid will precipitate out of the solution. Collect the solid by filtration, wash with cold water, and dry under vacuum.
- **Purification:** Recrystallize the crude product from a suitable solvent, such as water or an ethanol/water mixture, to obtain pure 2-methylcitric acid.



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Caption: Experimental workflow for the synthesis of 2-methylcitric acid.

Spectroscopic Characterization

The structure of synthesized 2-methylcitric acid can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR and ¹³C NMR spectroscopy are powerful tools for elucidating the carbon-hydrogen framework of the molecule. A study by Krawczyk and Martyniuk provides a detailed interpretation of the ¹H and ¹³C NMR spectra of the diastereoisomers of methylcitric acid.[2]
- Infrared (IR) Spectroscopy:
 - The IR spectrum will show characteristic absorption bands for the functional groups present: a broad O-H stretch from the hydroxyl and carboxylic acid groups, and a strong C=O stretch from the carboxylic acid groups.
- Mass Spectrometry (MS):
 - Mass spectrometry can be used to determine the molecular weight of the compound and to study its fragmentation pattern, further confirming its structure.

Biological Significance and Applications

2-Methylcitric acid is an endogenous metabolite that plays a crucial role in the methylcitrate cycle. This cycle is involved in the metabolism of propionyl-CoA, which is generated from the breakdown of odd-chain fatty acids and certain amino acids.[3]

Biomarker for Metabolic Disorders

The most significant clinical application of 2-methylcitric acid is its use as a biomarker for inborn errors of metabolism. Elevated levels of 2-methylcitric acid in blood and urine are indicative of:

- Propionic Acidemia: A rare genetic disorder characterized by a deficiency of the enzyme propionyl-CoA carboxylase.
- Methylmalonic Acidemia: A group of disorders affecting the metabolism of methylmalonyl-CoA.[1]

The accumulation of propionyl-CoA in these conditions leads to its alternative metabolism via the methylcitrate cycle, resulting in the overproduction of 2-methylcitric acid.[1]

Mechanism of Pathophysiology

Research suggests that the accumulation of 2-methylcitric acid may contribute to the pathophysiology of these metabolic disorders. It has been shown to:

- Inhibit key enzymes of the citric acid cycle.
- Impair mitochondrial function and energy metabolism.

These effects can lead to the neurological and metabolic crises often observed in patients with propionic and methylmalonic acidemia.

Conclusion

2-Methylcitric acid is a molecule of significant interest due to its fundamental role in metabolism and its clinical relevance as a biomarker. A thorough understanding of its chemical properties, synthesis, and biological functions is essential for the development of diagnostic tools and therapeutic strategies for related metabolic disorders. This guide provides a foundational resource for scientists and researchers dedicated to advancing knowledge in this critical area of human health.

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